

physicochemical properties of iodinated indazoles

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Compound of Interest

Compound Name: ethyl 2-(3-iodo-1H-indazol-1-yl)acetate

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An In-Depth Technical Guide to the Physicochemical Properties of Iodinated Indazoles

Abstract

The indazole scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a multitude of biologically active compounds and FDA-approved drugs.[1][2][3] The strategic introduction of an iodine atom onto the indazole core is a critical synthetic and drug design maneuver. Iodination not only provides a versatile chemical handle for further molecular elaboration through cross-coupling reactions but also profoundly modulates the molecule's physicochemical properties.[4][5] This guide offers a detailed exploration of these properties, including lipophilicity (LogP/LogD), aqueous solubility, ionization constant (pKa), and thermal characteristics. By synthesizing theoretical principles with field-proven experimental protocols, this document serves as a comprehensive resource for researchers, scientists, and drug development professionals aiming to harness the full potential of iodinated indazoles.

Introduction: The Indazole Scaffold in Modern Chemistry

The Privileged Indazole Core

Indazoles are bicyclic aromatic heterocycles composed of a benzene ring fused to a pyrazole ring. The system contains 10 π -electrons and can exist in two primary tautomeric forms, 1H-indazole and 2H-indazole, with the 1H tautomer being the more thermodynamically stable and predominant form.^{[1][4]} This structural motif is found in numerous pharmaceuticals, including the anti-cancer kinase inhibitors Axitinib and Pazopanib, and the anti-emetic agent Granisetron, underscoring its significance in drug discovery.^{[1][6]} The indazole ring can act as a bioisostere for indoles or phenols, offering a unique combination of a hydrogen bond donor (N-H) and a hydrogen bond acceptor (the pyridinic nitrogen), which allows for critical interactions with biological targets like protein kinases.^[6]

The Strategic Role of Iodination: A Gateway to Chemical Diversity and Property Modulation

The carbon-iodine bond is relatively weak, making iodinated arenes excellent substrates for a wide array of transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck). This reactivity allows chemists to readily introduce new functional groups and build molecular complexity, which is essential for structure-activity relationship (SAR) studies.^{[4][7]}

Beyond its synthetic utility, the iodine atom itself significantly impacts the molecule's intrinsic properties. As a large, polarizable, and lipophilic atom, its introduction can drastically alter a compound's solubility, lipophilicity, and metabolic stability, all of which are critical parameters in the drug development process.^[8] Understanding these changes is paramount for designing molecules with optimal pharmacokinetic and pharmacodynamic profiles.

Core Physicochemical Properties: A Quantitative Analysis

The utility of any drug candidate is fundamentally governed by its physicochemical properties. For iodinated indazoles, the position of the iodine atom can lead to substantial differences between isomers.

Lipophilicity (LogP & LogD): Quantifying the Balance of Polarity

Lipophilicity, the affinity of a molecule for a lipid-like environment, is one of the most critical parameters in drug design, heavily influencing absorption, distribution, metabolism, and excretion (ADME).[9] It is commonly expressed as the logarithm of the partition coefficient (LogP) between n-octanol and water. For ionizable compounds, the distribution coefficient (LogD) at a specific pH (typically physiological pH 7.4) is more relevant as it accounts for all species (ionized and neutral) in the aqueous phase.[10]

The introduction of iodine, a large and nonpolar atom, significantly increases the lipophilicity of the indazole core.[8] This is a key consideration for Lipinski's "Rule of Five," which suggests that orally bioavailable drugs should ideally have a LogP value of less than 5.[9] While increased lipophilicity can improve membrane permeability, it can also lead to lower aqueous solubility, increased plasma protein binding, and higher metabolic turnover.

Table 1: Experimental and Predicted Physicochemical Values of Indazole and Iodinated Derivatives

Compound	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	pKa (Predicted)	LogP (Predicted)
1H-Indazole	118.14	148[11]	140-145 (@ 14 Torr)[11]	~13.9	~1.8
3-Iodo-1H-indazole	244.03	142[12][13]	206.9[12][13]	12.04[13]	~2.9
5-Iodo-1H-indazole	244.03	151-156[14]	N/A	12.87	~2.9
6-Iodo-1H-indazole	244.03	207-211[15][16][17]	358.2 (Predicted) [16]	12.96[16]	~2.9

Note: Predicted values are estimations based on computational models and should be confirmed experimentally.

Aqueous Solubility: The Critical Hurdle in Drug Development

Aqueous solubility is a prerequisite for absorption and distribution in the body.^[18] Iodinated indazoles are generally characterized by low aqueous solubility. This can be attributed to two primary factors:

- **Increased Lipophilicity:** As discussed, the iodine atom makes the molecule less favorable to solvation in a polar aqueous environment.^[8]
- **Strong Crystal Lattice Energy:** The high melting points observed for many iodinated indazoles (see Table 1) suggest strong intermolecular interactions in the solid state.^[19] A significant amount of energy is required to break this crystal lattice, which disfavors dissolution.

Low solubility can pose significant challenges for formulation and may lead to poor or variable bioavailability.^[20]

Ionization Constant (pKa): The Influence of pH on Molecular Behavior

The pKa value defines the pH at which a compound exists as 50% ionized and 50% neutral. The indazole nucleus possesses both a weakly acidic proton on the pyrrole-like nitrogen (N1) and a basic, pyridine-like nitrogen (N2).^[4] The pKa of the N-H proton is typically high, meaning it is not significantly deprotonated at physiological pH. However, its value is crucial for understanding potential hydrogen bonding interactions and solubility in basic media. The predicted pKa values for several iodo-isomers are presented in Table 1, indicating they are very weak acids.^{[13][16]}

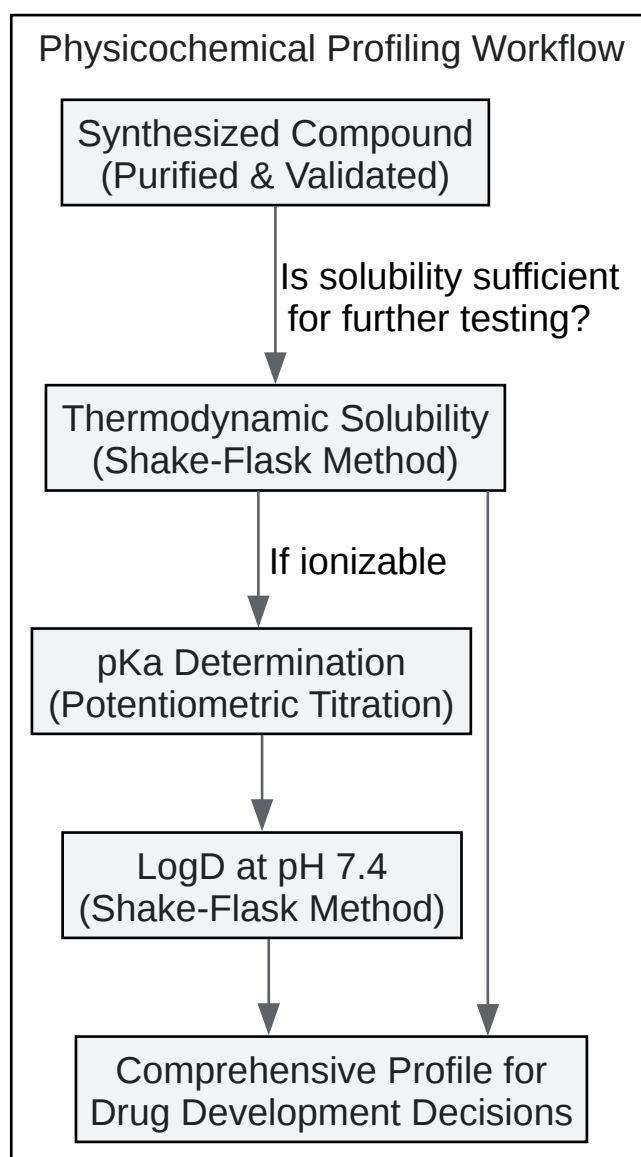
Thermal Properties and Solid-State Characterization

The melting point (MP) and boiling point (BP) provide insights into the purity and intermolecular forces of a compound. As shown in Table 1, the melting point of iodinated indazoles is highly dependent on the substitution pattern. For instance, 6-iodo-1H-indazole has a significantly higher melting point (207-211°C) than 3-iodo-1H-indazole (142°C), which strongly suggests a more stable and efficient crystal packing arrangement for the 6-iodo isomer.^{[12][13][15][16]}

This difference in solid-state packing directly influences the energy required for dissolution and thus affects thermodynamic solubility. Definitive structural information, including bond lengths, angles, and intermolecular interactions, can be obtained through single-crystal X-ray crystallography.[21][22]

Experimental Design & Protocols for Property Determination

A systematic approach to physicochemical profiling is essential. The following workflow illustrates a logical sequence for characterizing a novel iodinated indazole.



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Caption: A logical workflow for the physicochemical characterization of a novel compound.

Protocol for LogD_{7.4} Determination (Shake-Flask Method)

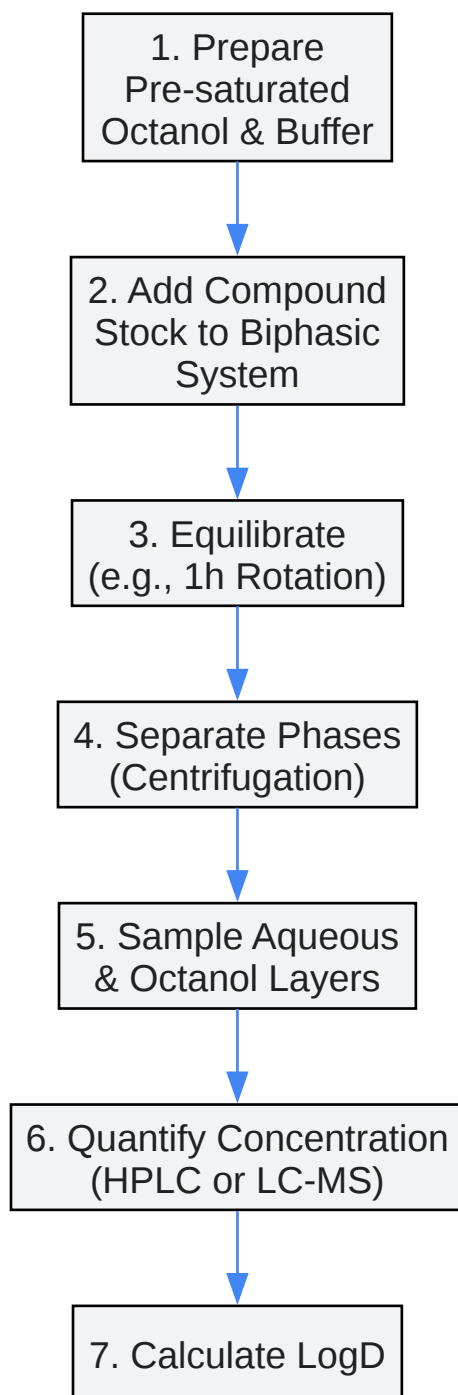
This protocol is the gold standard for determining the distribution coefficient, providing a direct measure of a compound's partitioning behavior.^{[10][23]}

Causality: The shake-flask method physically equilibrates the compound between two immiscible phases (n-octanol and a pH 7.4 buffer), mimicking its partitioning between a lipid membrane and the aqueous environment of the body. The subsequent concentration analysis provides a robust and reliable LogD value.

Methodology:

- **Preparation:** Prepare a phosphate-buffered saline (PBS) solution at pH 7.4 and saturate it with n-octanol by stirring the two phases together overnight and then allowing them to separate. Similarly, saturate n-octanol with the PBS buffer.
- **Stock Solution:** Prepare a stock solution of the iodinated indazole in a suitable solvent (e.g., DMSO) at a known concentration (e.g., 10 mM).
- **Partitioning:** In a glass vial, combine 990 µL of the pre-saturated PBS buffer (pH 7.4) and 100 µL of pre-saturated n-octanol. Add 10 µL of the compound's DMSO stock solution.
- **Equilibration:** Seal the vial and place it on a rotator for at least 1 hour at room temperature to ensure thorough mixing and allow the system to reach equilibrium.^[10]
- **Phase Separation:** Centrifuge the vial at high speed (e.g., >10,000 g) for 10-15 minutes to achieve a clean separation of the aqueous and octanol layers.
- **Quantification:** Carefully remove an aliquot from both the n-octanol and the aqueous phase. Determine the concentration of the compound in each phase using a suitable analytical method, such as HPLC-UV or LC-MS/MS, against a standard curve.

- Calculation: Calculate LogD_{7.4} using the formula: $\text{LogD}_{7.4} = \log_{10} ([\text{Compound}]_{\text{octanol}} / [\text{Compound}]_{\text{aqueous}})$



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Caption: Step-by-step workflow for the Shake-Flask LogD determination method.

Protocol for Thermodynamic Aqueous Solubility Measurement

This method determines the equilibrium solubility of a compound, which is the most relevant value for predicting in vivo dissolution.[\[20\]](#)

Causality: By adding an excess of solid compound to the aqueous buffer, the system is allowed to reach a true thermodynamic equilibrium where the solution is saturated. This avoids the potential for supersaturation that can occur in kinetic methods, providing a more accurate and reproducible value.

Methodology:

- **Dispensing:** Add an excess amount of the solid iodinated indazole to a vial containing a known volume of aqueous buffer (e.g., PBS at pH 7.4). Ensure there is undissolved solid material present.
- **Equilibration:** Seal the vial and agitate it on a shaker or rotator at a constant temperature (e.g., 25°C) for an extended period (typically 18-24 hours) to ensure equilibrium is reached.
- **Separation:** Remove the vial and allow any undissolved solid to settle. Filter the solution through a low-binding filter (e.g., 0.45 µm PVDF) to remove all solid particles.
- **Quantification:** Dilute the clear filtrate with a suitable solvent and analyze the concentration of the dissolved compound using HPLC-UV or LC-MS/MS against a standard curve.
- **Result:** The measured concentration is the thermodynamic solubility of the compound under the specified conditions.

Protocol for pKa Determination via Potentiometric Titration

This classic technique measures changes in pH as a titrant is added, allowing for the precise determination of the pKa.[\[24\]](#)

Causality: This method directly measures the pH at which the compound is half-neutralized by a strong acid or base. This half-equivalence point on the titration curve corresponds directly to

the pKa of the ionizable group, providing a fundamental measure of its acidity or basicity.[24]
[25]

Methodology:

- Calibration: Calibrate a pH meter using at least three standard buffers (e.g., pH 4, 7, and 10). [24]
- Sample Preparation: Accurately weigh and dissolve the iodinated indazole in a co-solvent system (e.g., water with a small amount of methanol or DMSO if solubility is low) to a known concentration (e.g., 1-5 mM). Add a background electrolyte (e.g., 0.15 M KCl) to maintain constant ionic strength.[24]
- Titration Setup: Place the solution in a jacketed vessel at a constant temperature (e.g., 25°C) on a magnetic stirrer. Immerse the calibrated pH electrode.
- Titration: For an acidic proton (like the indazole N-H), titrate the solution by making incremental additions of a standardized strong base (e.g., 0.1 M NaOH). Record the pH after each addition, ensuring the reading is stable.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa is determined from the midpoint of the buffer region (the flattest part of the sigmoid curve), which corresponds to the half-equivalence point. Alternatively, the inflection point of the first derivative plot ($\Delta\text{pH}/\Delta V$ vs. V) can be used to locate the equivalence point, from which the half-equivalence point is calculated.

Synthesis and Structural Validation Considerations

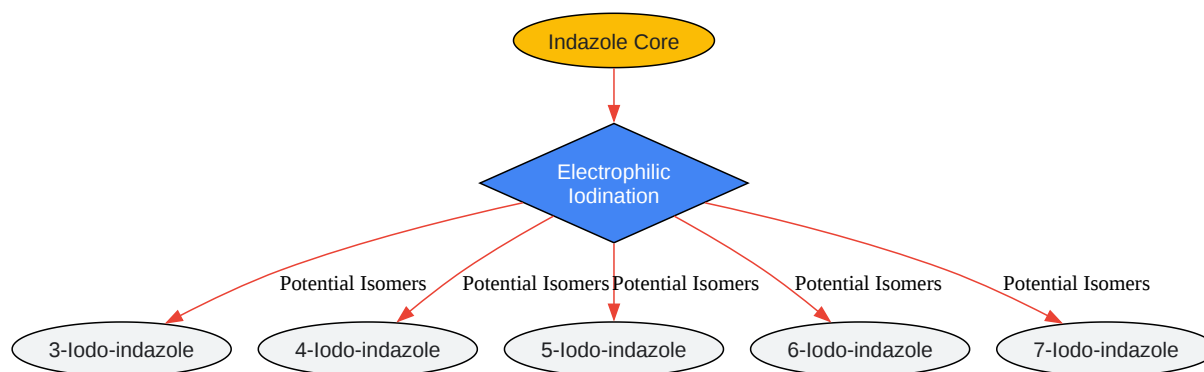
Common Synthetic Routes to Iodinated Indazoles

Iodinated indazoles are typically synthesized via electrophilic iodination of the parent indazole ring. Reagents such as iodine (I_2) in the presence of a base, or N-Iodosuccinimide (NIS), are commonly employed.[26] The regioselectivity of the reaction can be complex and may yield a mixture of isomers. Alternative strategies include iodine-mediated intramolecular cyclizations of appropriately substituted precursors.[1] A patent for the synthesis of 6-iodo-1H-indazole describes a method involving the displacement of a bromine atom using potassium iodide and a copper catalyst.[27]

The Imperative of Structural Validation: Distinguishing Isomers

Given the possibility of forming multiple isomers during synthesis (e.g., 3-, 4-, 5-, 6-, or 7-iodo-indazole), unambiguous structural confirmation is critical.[22] A combination of analytical techniques is required:

- Mass Spectrometry (MS): Confirms the molecular weight and elemental formula.
- NMR Spectroscopy (^1H , ^{13}C , COSY, HMBC): Provides detailed information about the connectivity of atoms, allowing for the definitive assignment of the iodine's position on the ring.
- Single-Crystal X-ray Crystallography: Offers absolute proof of structure and provides insights into the solid-state packing.[22]



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Sources

- [1. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. caribjscitech.com \[caribjscitech.com\]](#)
- [5. Design, synthesis, and structure-activity relationships of 3-ethynyl-1H-indazoles as inhibitors of Phosphatidylinositol 3-kinase signaling pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. img01.pharmablock.com \[img01.pharmablock.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. Understanding Lipinski's Rule of 5 and the Role of LogP Value in Drug Design and Development | \[sailife.com\]](#)
- [10. enamine.net \[enamine.net\]](#)
- [11. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [12. 3-Iodo-1H-indazole | 66607-27-0 \[sigmaaldrich.com\]](#)
- [13. 3-Iodo-1H-indazole CAS 66607-27-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma \[hsppharma.com\]](#)
- [14. 5-iodo-1H-indazole | 55919-82-9 \[sigmaaldrich.com\]](#)
- [15. 6-Iodo-1H-Indazole 261953-36-0 Boiling Point: 207.0 To 211.0 A C Boiling Point: 207.0 To 211.0 A C at Best Price in Shijiazhuang | Shijiazhuang Dingmin Pharmaceutical Sciences Co., Ltd. \[tradeindia.com\]](#)
- [16. 6-Iodo-1H-indazole CAS#: 261953-36-0 \[m.chemicalbook.com\]](#)
- [17. 6- Iodo Indazole, 6- Iodo Indazole 261953-36-0, 6- Iodo Indazole suppliers in India. \[sodiumiodide.net\]](#)
- [18. lifechemicals.com \[lifechemicals.com\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. Aqueous Solubility Assay - Enamine \[enamine.net\]](#)
- [21. BJOC - Synthesis and reactivity of azole-based iodazinium salts \[beilstein-journals.org\]](#)

- [22. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [23. acdlabs.com \[acdlabs.com\]](#)
- [24. creative-bioarray.com \[creative-bioarray.com\]](#)
- [25. evotec.com \[evotec.com\]](#)
- [26. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [27. Synthesis method of 6-iodine-1H-indazole - Eureka | Patsnap \[eureka.patsnap.com\]](#)
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